

An In-depth Technical Guide to 2,5-Dimethylanisole: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2,5-Dimethylanisole

Cat. No.: B158103

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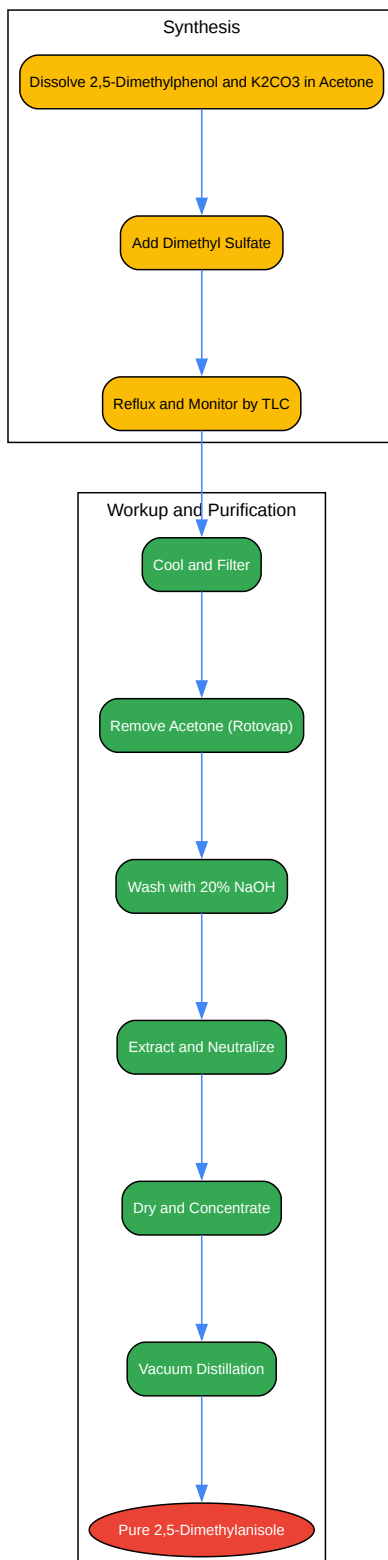
Introduction

2,5-Dimethylanisole, also known by its IUPAC name 2-methoxy-1,4-dimethylbenzene, is an aromatic organic compound with a wide range of applications in chemical synthesis.^[1] Its structural features, including a substituted benzene ring with activating methyl and methoxy groups, make it a valuable intermediate in the production of more complex molecules. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **2,5-Dimethylanisole**, with a particular focus on its relevance to researchers and professionals in the field of drug development.

Chemical Structure and Identification

The chemical structure of **2,5-Dimethylanisole** consists of a benzene ring substituted with two methyl groups at positions 2 and 5, and a methoxy group at position 1.

Workflow for the Synthesis and Purification of 2,5-Dimethylanisole

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References

- 1. chembk.com [chembk.com]
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